Introduction: The Role of Thiophene Moieties in Modern Drug Discovery

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Compound of Interest

Compound Name: *1-(Thiophen-2-yl)pentan-1-amine*

Cat. No.: *B12093586*

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The thiophene ring is a privileged scaffold in medicinal chemistry, integral to the structure of numerous blockbuster drugs.[1] Its bioisosteric relationship with the benzene ring, coupled with its unique electronic properties and ability to engage in various intermolecular interactions, makes it a cornerstone for designing novel therapeutic agents. **1-(thiophen-2-yl)pentan-1-amine** represents a class of simple, yet potentially potent, chemical entities where the interplay between the aromatic thiophene head and the aliphatic amine tail dictates its biological and pharmaceutical behavior.

This technical guide, prepared for researchers, scientists, and drug development professionals, provides a comprehensive analysis of the core physicochemical properties of **1-(thiophen-2-yl)pentan-1-amine**. Understanding these parameters—lipophilicity (LogP), ionization constant (pKa), and aqueous solubility—is not merely an academic exercise. It is fundamental to predicting a molecule's absorption, distribution, metabolism, and excretion (ADME) profile, thereby guiding rational drug design, formulation development, and the ultimate clinical success of a new chemical entity.[2]

Molecular and Structural Characteristics

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A foundational understanding begins with the molecule's basic structural and physical attributes. These properties are the basis from which all other physicochemical behaviors are derived.

Property	Value	Source
Chemical Structure	See Figure 1	-
Molecular Formula	$C_9H_{15}NS$	[3]
Molecular Weight	169.29 g/mol	[3]
CAS Number	127258-24-6	[3]
Topological Polar Surface Area (TPSA)	26.02 $Å^2$	[3]
Hydrogen Bond Donors	1	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bonds	4	[3]

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C2 -- C3;
C3 -- C4;
C4 -- C5;
C1 -- Thio_C1;
Thio_C1 -- Thio_C2;
Thio_C2 -- Thio_C3;
Thio_C3 -- S;
S -- Thio_C1;
}
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Figure 1: Chemical Structure of **1-(thiophen-2-yl)pentan-1-amine**.

Lipophilicity: The Gateway to Membrane Permeability

Lipophilicity, quantified by the partition coefficient (P) or its logarithmic form (LogP), is a critical determinant of a drug's ability to cross biological membranes, its distribution into tissues, and its binding to plasma proteins.[4] It represents the equilibrium distribution of a compound between an immiscible lipid (n-octanol) and aqueous phase.

A predicted LogP value for **1-(thiophen-2-yl)pentan-1-amine** is 2.9381.[3] This positive value indicates a preference for the lipid phase, suggesting the compound is lipophilic. According to Lipinski's Rule of 5, a LogP value under 5 is generally favorable for oral drug absorption.[4]

Authoritative Protocol: Experimental Determination of LogP (Shake-Flask HPLC Method)

The shake-flask method is the traditional and most reliable technique for LogP determination.[5] Coupling it with High-Performance Liquid Chromatography (HPLC) for concentration

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analysis offers high precision and requires smaller amounts of the compound compared to other detection methods.[6][7]

Causality and Rationale:

- pH 7.4 Buffer: The use of a phosphate-buffered saline (PBS) at pH 7.4 mimics physiological conditions, providing a more clinically relevant value known as the distribution coefficient (LogD). For a basic amine, LogD at pH 7.4 will be lower than LogP because a significant portion of the molecule will be protonated and more water-soluble.
- Pre-saturation: Saturating the n-octanol with buffer and the buffer with n-octanol prior to the experiment is a critical step to ensure that the volume of each phase does not change during partitioning, which would otherwise lead to inaccurate concentration measurements.[7]
- Equilibration: Shaking for a sufficient duration ensures that the compound has fully partitioned between the two phases and reached equilibrium.

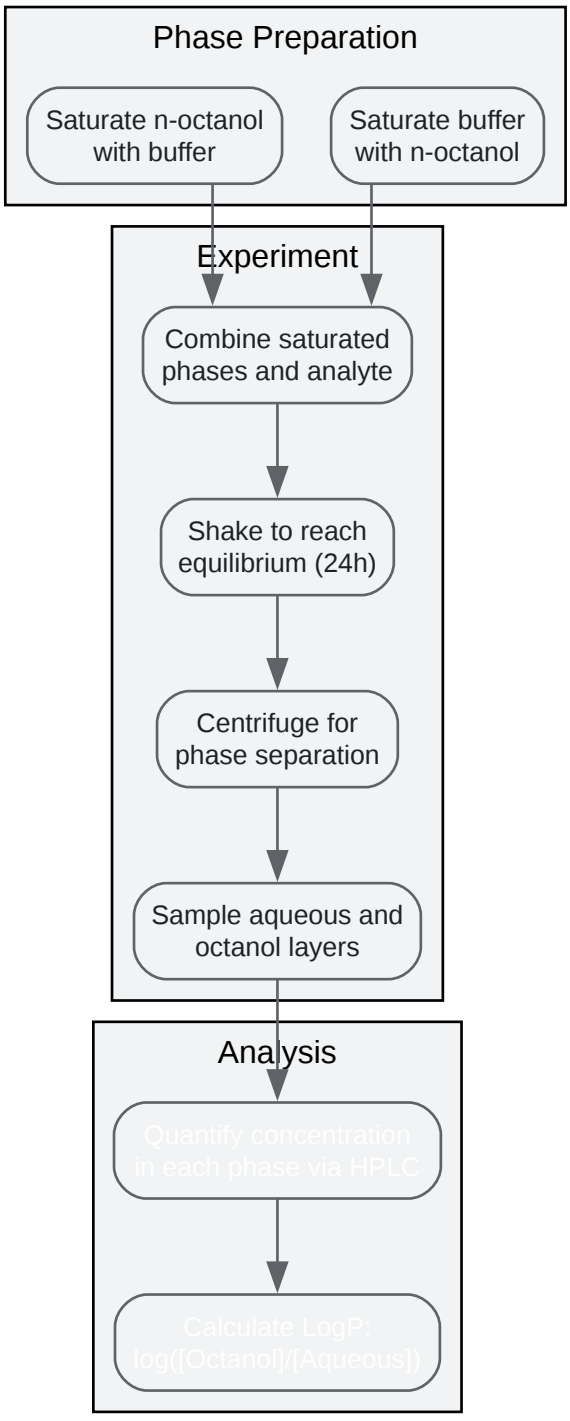
Step-by-Step Methodology:

- Phase Preparation: Prepare n-octanol and a suitable aqueous buffer (e.g., PBS at pH 7.4). Vigorously mix equal volumes of each and allow them to separate for 24 hours to achieve mutual saturation.[7]
- Stock Solution: Prepare a stock solution of **1-(thiophen-2-yl)pentan-1-amine** in the pre-saturated aqueous buffer.
- Partitioning: In a suitable vessel, combine a precise volume of the pre-saturated n-octanol and the stock solution (e.g., 5 mL of each).
- Equilibration: Agitate the mixture at a constant temperature (e.g., 25°C) for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the mixture to ensure complete separation of the two phases.
- Sampling: Carefully withdraw an aliquot from both the n-octanol and the aqueous layers.

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- Quantification: Determine the concentration of the analyte in each phase using a validated HPLC method.
- Calculation: Calculate the partition coefficient using the formula:
  - P = [Concentration in n-octanol] / [Concentration in aqueous phase]
  - LogP (or LogD at the specific pH) = $\log_{10}(P)$

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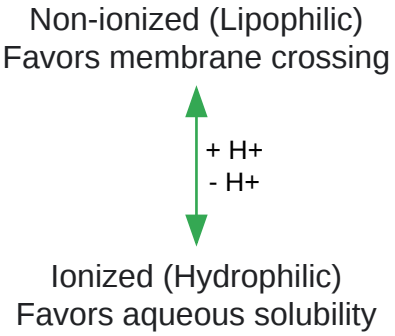
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Figure 2: Workflow for Experimental LogP/LogD Determination.

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Ionization Constant (pKa): The Key to pH-Dependent Behavior

The pKa is the pH at which a molecule is 50% ionized and 50% non-ionized. For **1-(thiophen-2-yl)pentan-1-amine**, the primary amine group is basic and will be protonated at low pH. The pKa value dictates the compound's charge state across the physiological pH range, profoundly impacting its aqueous solubility, membrane permeability, and potential for ionic interactions with biological targets.[8] While an experimental pKa is not readily available, primary aliphatic amines typically have pKa values in the range of 9-11.[9]



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Figure 3: Acid-Base Equilibrium of the Primary Amine Group.

Authoritative Protocol: pKa Determination by Potentiometric Titration

Potentiometric titration is a highly accurate and widely used method for pKa determination.[9] It relies on monitoring the pH of a solution as a titrant (a strong acid or base) is added incrementally.

Causality and Rationale:

- Titration with Acid: Since the analyte is a base, it is titrated with a strong acid (e.g., HCl). The initial pH will be basic, and as acid is added, the amine is neutralized (protonated), causing the pH to decrease.

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- Half-Equivalence Point: The pKa is the pH at the half-equivalence point, where exactly half of the amine has been protonated.[9] At this point, the concentrations of the free base ($R\text{-}NH_2$) and its conjugate acid ($R\text{-}NH_3^+$) are equal, and the solution has its maximum buffering capacity. This corresponds to the midpoint of the steepest part of the titration curve.

Step-by-Step Methodology:

- Sample Preparation: Accurately weigh a sample of **1-(thiophen-2-yl)pentan-1-amine** and dissolve it in a known volume of deionized water.
- Titration Setup: Place the solution in a temperature-controlled beaker with a magnetic stirrer. Calibrate and insert a combination pH electrode connected to a high-precision pH meter.
- Titrant Preparation: Prepare a standardized solution of a strong acid, such as 0.1 M HCl.
- Titration: Add the HCl titrant to the amine solution in small, precise increments using a burette.
- Data Acquisition: After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.
- Data Analysis: Plot the recorded pH values against the volume of HCl added to generate a titration curve.
- pKa Determination: Identify the equivalence point (the point of maximum slope on the curve). The volume of titrant at the half-equivalence point is half the volume at the equivalence point. The pKa is the pH value recorded at this half-equivalence point.[8]

Aqueous Solubility: The Prerequisite for Absorption

For an orally administered drug, dissolution in the gastrointestinal fluids is the first and often rate-limiting step for absorption.[10] The World Health Organization (WHO) defines an active pharmaceutical ingredient (API) as "highly soluble" if its highest therapeutic dose is soluble in 250 mL or less of aqueous media over a pH range of 1.2 to 6.8.[11] The solubility of an ionizable compound like **1-(thiophen-2-yl)pentan-1-amine** is highly dependent on pH. At pH values significantly below its pKa, the amine will be protonated ($R\text{-}NH_3^+$), leading to higher solubility.

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Authoritative Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This method determines the thermodynamic equilibrium solubility of a compound by agitating an excess amount of the solid in a specific medium until saturation is reached.[12]

Causality and Rationale:

- pH Range 1.2 - 6.8: This range is mandated by regulatory bodies like the WHO to simulate the pH conditions of the gastrointestinal tract, from the stomach (pH ~1.2) to the small intestine (pH ~4.5-6.8).[11] The lowest measured solubility within this range is used for BCS classification.
- Excess Solid: It is crucial to add enough solid so that some remains undissolved at the end of the experiment. This visually confirms that the solution is saturated and that the measured concentration represents the true equilibrium solubility.[11]
- Temperature Control: Solubility is temperature-dependent. Experiments are conducted at 37 ± 1 °C to mimic human body temperature.[12]

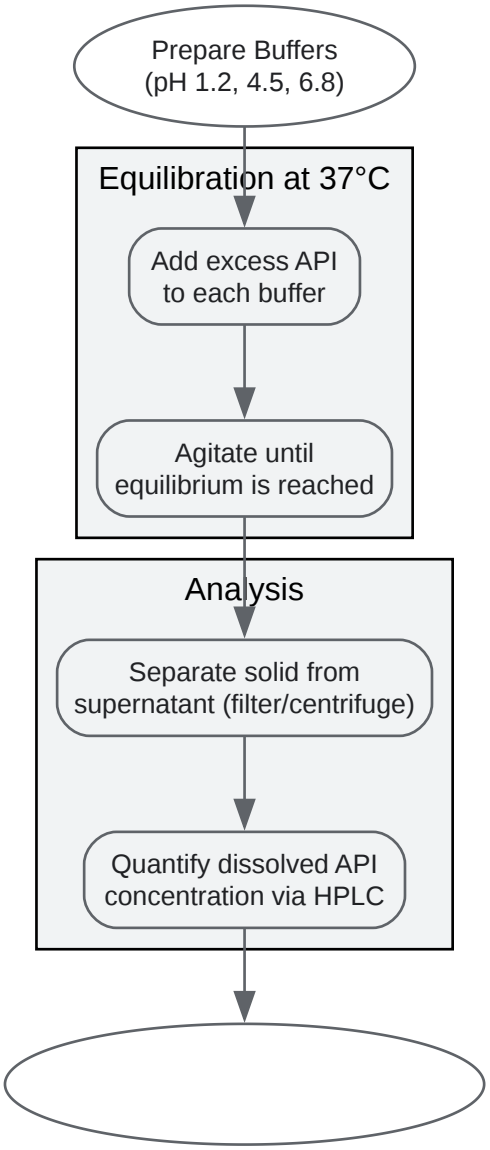
Step-by-Step Methodology:

- Media Preparation: Prepare aqueous buffers at pH 1.2 (e.g., 0.1 N HCl), pH 4.5 (e.g., acetate buffer), and pH 6.8 (e.g., phosphate buffer).[11]
- Sample Addition: Add an excess amount of **1-(thiophen-2-yl)pentan-1-amine** to separate vials containing a known volume of each buffer.
- Equilibration: Place the vials in an orbital shaker or similar apparatus maintained at 37 °C. Agitate the samples for a sufficient time (e.g., 24-48 hours) to reach equilibrium.
- Phase Separation: After equilibration, allow the vials to stand to let the excess solid settle. Alternatively, filter the samples through a low-binding filter (e.g., 0.45 µm PVDF) or centrifuge to separate the solid from the supernatant.
- Quantification: Accurately dilute an aliquot of the clear supernatant and determine the concentration of the dissolved compound using a validated analytical method, such as

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HPLC-UV.

- pH Verification: Measure the final pH of the saturated solution to ensure it has not shifted significantly during the experiment.



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Figure 4: Workflow for pH-Dependent Aqueous Solubility Determination.

Conclusion: A Physicochemical Profile for Drug Development

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The physicochemical properties of **1-(thiophen-2-yl)pentan-1-amine** paint a picture of a lipophilic, basic compound. Its predicted LogP of ~2.9 suggests good potential for membrane permeability, a desirable trait for oral absorption. However, its basic amine group, with an estimated pKa in the 9-11 range, means it will be fully protonated and positively charged in the acidic environment of the stomach. This charge will enhance its aqueous solubility but may hinder passive diffusion across the gastric mucosa. As the compound moves to the more neutral pH of the intestine, the proportion of the non-ionized, more permeable form will increase, likely making the small intestine the primary site of absorption.

This profile highlights a classic challenge in drug development: balancing solubility and permeability. While its lipophilicity is favorable for crossing membranes, its high pKa means that formulation strategies may be required to optimize its dissolution and absorption. This in-depth understanding, grounded in authoritative experimental protocols, provides the critical foundation needed to advance molecules like **1-(thiophen-2-yl)pentan-1-amine** from the laboratory bench toward potential clinical application.

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